

# In-Depth Technical Guide to the Physical Properties of Barium Periodate

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## Compound of Interest

Compound Name: Barium periodate

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## Introduction

**Barium periodate**, with the chemical formula  $\text{Ba}(\text{IO}_4)_2$ , is an inorganic salt that garners interest for its oxidizing properties and potential applications in various chemical syntheses. This technical guide provides a comprehensive overview of the known physical properties of **barium periodate**, offering valuable data for researchers and professionals in chemistry and drug development. The information presented is compiled from various scientific sources and databases.

## Core Physical Properties

**Barium periodate** is a white, solid crystalline powder.<sup>[1]</sup> As a strong oxidizing agent, it should be handled with care, particularly when in contact with organic compounds.<sup>[1]</sup> While qualitatively described as relatively insoluble in water, precise solubility data is limited.<sup>[1]</sup>

## Quantitative Physical Data

A summary of the key quantitative physical properties of **barium periodate** is presented in the table below. It is important to note that specific experimental values for properties such as density and melting point are not widely reported in the available literature, indicating a potential area for further research.

Property	Value	Citation(s)
Molecular Formula	Ba(IO <sub>4</sub> ) <sub>2</sub> (or BaI <sub>2</sub> O <sub>8</sub> )	[2]
Molar Mass	519.13 g/mol	[2]
Appearance	White crystalline powder	[1]
Solubility Product (K <sub>sp</sub> )	Data not available for barium periodate. For the related compound, barium iodate (Ba(IO <sub>3</sub> ) <sub>2</sub> ), the K <sub>sp</sub> is 4.01 x 10 <sup>-9</sup> .	[3]
Density	Not explicitly found in literature searches.	
Melting Point	Not explicitly found in literature searches.	

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **barium periodate**.

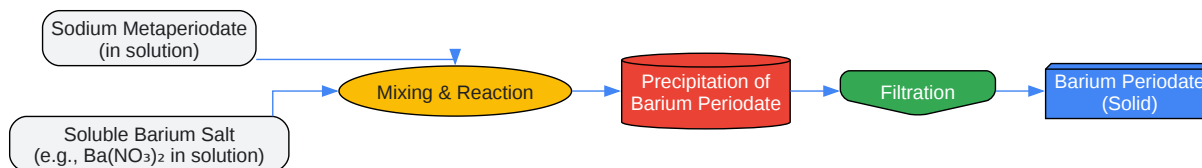
- Infrared (IR) Spectroscopy: IR spectral data for **barium periodate** is available and can be used for structural elucidation. The data is typically obtained from a sample mulled in mineral oil.[2]
- Raman Spectroscopy: FT-Raman spectra of **barium periodate** have also been recorded and are available for reference.[2]

## Experimental Protocols

### Synthesis of Barium Periodate

A common method for the synthesis of **barium periodate** involves the reaction of a soluble barium salt with periodic acid or a soluble periodate salt. One documented approach involves the conversion of sodium metaperiodate to **barium periodate**.[4]

## Reaction Workflow:



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Caption: A generalized workflow for the synthesis of **barium periodate** via precipitation.

## Detailed Protocol:

While a specific, detailed experimental protocol for the synthesis of Ba(IO<sub>4</sub>)<sub>2</sub> is not readily available in the searched literature, a general procedure can be outlined based on the principles of precipitation reactions:

- Preparation of Reactant Solutions:
  - Prepare a solution of a soluble barium salt, such as barium nitrate (Ba(NO<sub>3</sub>)<sub>2</sub>), in deionized water.
  - Prepare a solution of sodium metaperiodate (NaIO<sub>4</sub>) in deionized water.
- Precipitation:
  - Slowly add the barium nitrate solution to the sodium metaperiodate solution with constant stirring.
  - A white precipitate of **barium periodate** should form due to its low solubility.
- Isolation and Purification:
  - Collect the precipitate by filtration using a Buchner funnel.

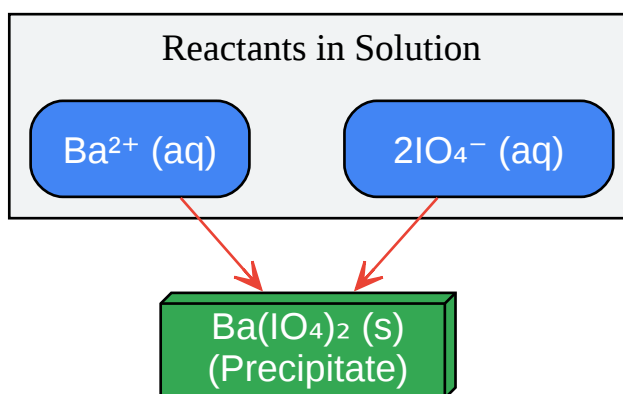
- Wash the precipitate with deionized water to remove any soluble impurities.
- Dry the purified **barium periodate** in a desiccator or at a low temperature in an oven.

## Crystal Structure

Detailed crystallographic data, including the crystal system, space group, and lattice parameters for barium metaperiodate ( $\text{Ba}(\text{IO}_4)_2$ ), are not well-documented in the available scientific literature. Research has been conducted on related compounds, such as  $\text{Ba}_5(\text{IO}_6)_2$ , which has an orthorhombic crystal system.[5] However, this information cannot be directly extrapolated to  $\text{Ba}(\text{IO}_4)_2$ . The determination of the precise crystal structure of barium metaperiodate would require further experimental investigation using techniques such as X-ray diffraction (XRD).

## Signaling Pathways and Logical Relationships

The primary chemical relationship involving **barium periodate** in a synthesis context is its formation through a precipitation reaction. The following diagram illustrates the logical relationship of the ions in solution leading to the formation of the solid product.



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Caption: Ionic relationship in the precipitation of **barium periodate**.

## Conclusion

This technical guide summarizes the currently available information on the physical properties of **barium periodate**. While fundamental data such as molecular formula and molar mass are

well-established, there are notable gaps in the quantitative physical data, particularly concerning density, melting point, and a precise solubility product. Furthermore, the crystal structure of  $\text{Ba}(\text{IO}_4)_2$  remains to be fully elucidated. The provided synthesis protocol offers a general guideline, but further experimental work is necessary to establish a detailed and optimized procedure. This document serves as a valuable resource for researchers, highlighting both the known characteristics of **barium periodate** and the areas where further investigation is warranted.

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Address: 3281 E Guasti Rd

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